

Technical Support Center: N-Fmoc-L-Threonine OBO Ester Handling Guide

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Compound of Interest

Compound Name: *N-Fmoc-L-threonine obo ester*

CAS No.: 148150-71-4

Cat. No.: B136632

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Current Status: Operational Topic: Moisture Sensitivity & Handling Protocols Reagent ID: N-Fmoc-L-threonine 4-methyl-2,6,7-trioxabicyclo[2.2.2]octyl ester (Fmoc-Thr-OBO)

Executive Summary: The "OBO" Paradox

You are likely using the OBO (4-methyl-2,6,7-trioxabicyclo[2.2.2]octyl) ester to protect the C-terminus of Threonine. This is a strategic choice: OBO esters are sterically bulky and electronically orthogonal, preventing racemization of the

-proton and blocking diketopiperazine formation, which are common plagues in Threonine coupling.

The Critical Risk: While the OBO group is exceptionally stable to bases (allowing standard Fmoc deprotection with piperidine), it is thermodynamically unstable in the presence of moisture and trace acid. Atmospheric humidity, combined with the slight acidity of CO

or degraded solvents, will trigger the irreversible ring-opening of the bicyclic cage, reverting it to a standard ester or carboxylic acid and ruining your synthetic strategy.

Troubleshooting & FAQ: The "Why" Behind the Failures

Q1: My white powder has turned into a sticky gum or glass. Is it still usable?

Status: Critical Failure. Diagnosis: The OBO group has likely undergone hydrolysis. Mechanism: The OBO moiety is a bicyclic ortho ester. Upon exposure to moisture, the strained cage opens. This destroys the crystalline lattice of the pure reagent, resulting in a hygroscopic, amorphous solid. Action: Do not use. The hydrolysis products (mono- or di-esters) will have different reactivity profiles and will not provide the steric shielding required for your synthesis.

Q2: I used "HPLC Grade" DMF, but my coupling yield is low. Why?

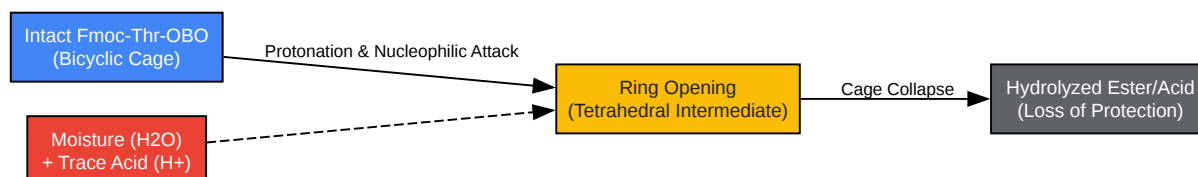
Status: Procedural Error. Diagnosis: "HPLC Grade" is not "Anhydrous." It often contains 0.03–0.05% water. The Science: In a 0.1 M reaction, 0.05% water represents a significant molar equivalent relative to the sensitive OBO group. Furthermore, DMF decomposes over time to produce dimethylamine (a base) and formic acid. The formic acid acts as a catalyst, accelerating the hydrolytic ring-opening of the OBO ester. Action: Use only Anhydrous, Amine-Free DMF (stored over molecular sieves) or NMP.

Q3: Can I store the reagent at 4°C?

Status: Risky. Diagnosis: -20°C is required. Reasoning: Lower temperatures kinetically inhibit the hydrolysis reaction. More importantly, 4°C fridges often have high humidity. If the vial seal is imperfect, condensation will destroy the reagent. Protocol: Store at -20°C under Argon/Nitrogen.

The Degradation Pathway (Visualization)

Understanding how the molecule dies is the key to keeping it alive. The OBO group does not just "fall off"; it opens up.



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Figure 1: The irreversible acid-catalyzed hydrolysis pathway of the OBO protecting group. Note that trace acid acts as a catalyst, meaning even microscopic contamination can destroy bulk material over time.

"Zero-Moisture" Handling Protocol

This protocol is designed to eliminate the three vectors of failure: Condensation, Solvent Water, and Atmospheric Humidity.

Phase A: Retrieval & Equilibration

- Remove the vial from -20°C storage.
- Do NOT open the vial immediately.
- Desiccate: Place the sealed vial in a desiccator containing active silica gel or phosphorus pentoxide ().
- Wait: Allow 60 minutes for the vial to reach room temperature.
 - Why? Opening a cold vial condenses atmospheric moisture directly onto the reagent. This water is then trapped inside when you recap it, causing degradation during storage.

Phase B: Solubilization (The Danger Zone)

Perform this step immediately prior to use. Do not store stock solutions.

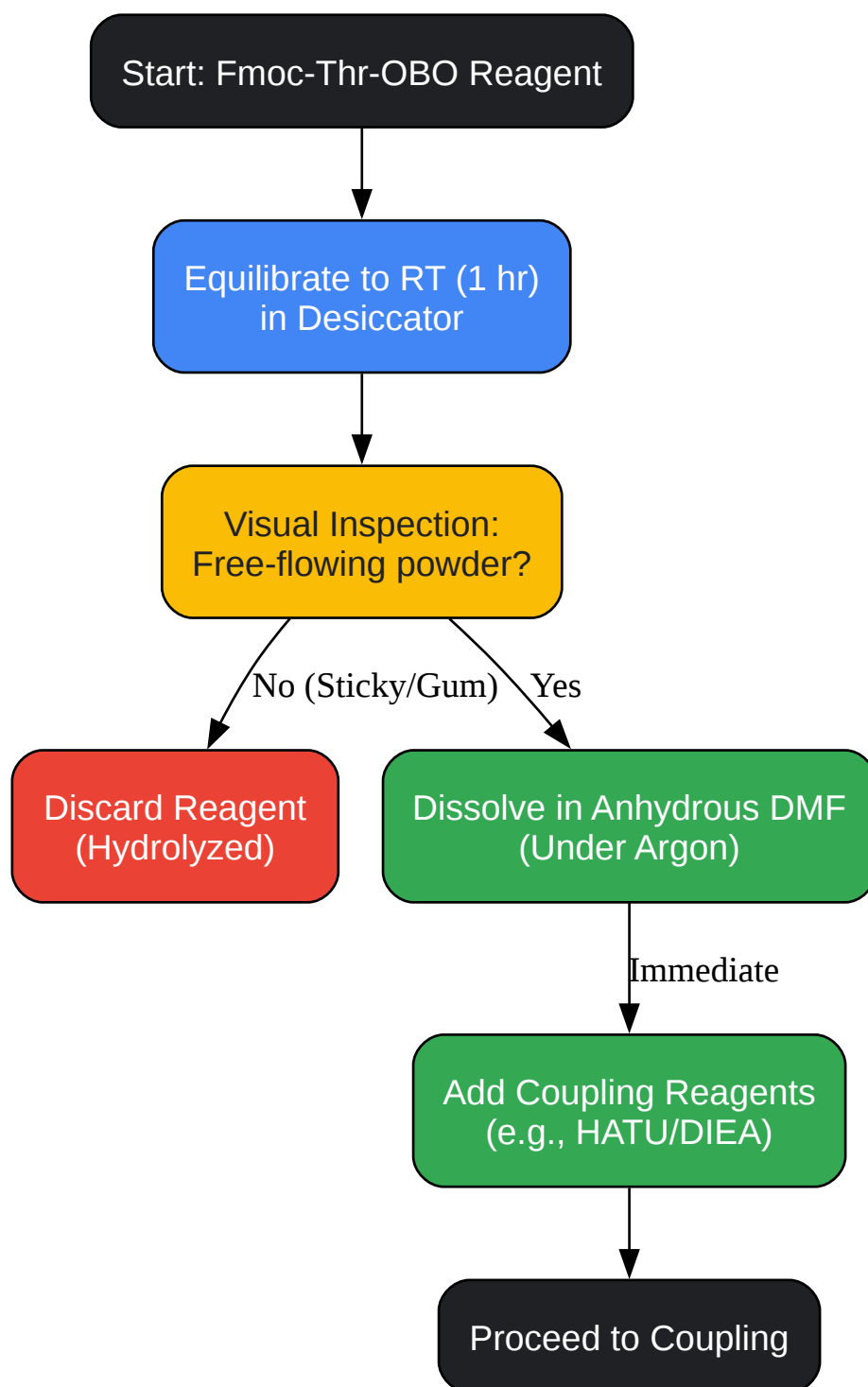
Parameter	Specification	Reason
Solvent	Anhydrous DMF or NMP	Must be ppm . Avoid DCM if possible (often acidic).
Additives	None (initially)	Do not add base (DIEA) until the very last moment to prevent Fmoc cleavage.
Atmosphere	Argon or Nitrogen	Displaces humid air.[1]
Vessel	Flame-dried glassware	Removes adsorbed water from glass walls.

Step-by-Step:

- Purge the weighing vessel with a gentle stream of dry Nitrogen.[1]
- Weigh the Fmoc-Thr-OBO quickly.
- Dissolve in anhydrous solvent.
- QC Check: The solution should be clear. Turbidity often indicates insolubility of hydrolysis products.

Experimental Workflow: Safe Coupling

This diagram outlines the decision logic for using Fmoc-Thr-OBO in Solid Phase Peptide Synthesis (SPPS).



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Figure 2: Decision tree for handling moisture-sensitive OBO esters. Visual inspection after equilibration is the critical Go/No-Go gate.

References & Authority

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